

# Preparing ADTL-SA1215 stock solutions and working concentrations.

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## Compound of Interest

Compound Name: ADTL-SA1215

Cat. No.: B10831382

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## Application Notes and Protocols for ADTL-SA1215

### Preparing Stock and Working Solutions of the SIRT3 Activator ADTL-SA1215 for Preclinical Research

These application notes provide detailed protocols for the preparation of stock and working solutions of **ADTL-SA1215**, a specific small-molecule activator of Sirtuin-3 (SIRT3). The information is intended for researchers, scientists, and drug development professionals engaged in preclinical studies, particularly in the context of cancer biology and cellular metabolism.

**ADTL-SA1215** has been identified as a modulator of autophagy in triple-negative breast cancer, making precise and consistent solution preparation critical for reproducible experimental outcomes.

## Quantitative Data Summary

The following tables summarize the key quantitative information for **ADTL-SA1215**.

Property	Value
Compound Name	ADTL-SA1215
CAS Number	782387-91-1
Molecular Formula	C <sub>26</sub> H <sub>29</sub> I <sub>2</sub> NO <sub>3</sub>
Molecular Weight	657.32 g/mol
Primary Target	Sirtuin-3 (SIRT3)
Reported In Vitro EC <sub>50</sub>	0.21 µM for SIRT3 activation
Reported In Vitro IC <sub>50</sub>	2.19 µM for cell death in MDA-MB-231 cells

#### Solvent Recommendations and Storage Conditions

Primary Stock Solution Solvent	Dimethyl sulfoxide (DMSO)
Storage of Stock Solution	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.
Storage of Powder	Store at -20°C for up to 3 years.

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration ADTL-SA1215 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ADTL-SA1215** in DMSO.

Materials:

- **ADTL-SA1215** (solid powder)
- Anhydrous or molecular sieves-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

#### Procedure:

- Pre-handling: Before opening the vial, briefly centrifuge the solid **ADTL-SA1215** to ensure all the powder is at the bottom.
- Weighing: Carefully weigh out the desired amount of **ADTL-SA1215**. For example, to prepare 1 mL of a 10 mM stock solution:
  - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 657.32 \text{ g/mol} = 6.57 \text{ mg}$
- Dissolution: Add the appropriate volume of DMSO to the weighed **ADTL-SA1215**. For the example above, add 1 mL of DMSO.
- Solubilization: Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (up to 37°C) or brief sonication can be used to aid dissolution if necessary. Ensure the solution is clear before proceeding.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

## Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol outlines the serial dilution of the DMSO stock solution to prepare working concentrations for cell culture experiments. It is critical to maintain a low final DMSO concentration (typically  $\leq 0.5\%$ ) to avoid solvent-induced cytotoxicity.

#### Materials:

- 10 mM **ADTL-SA1215** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

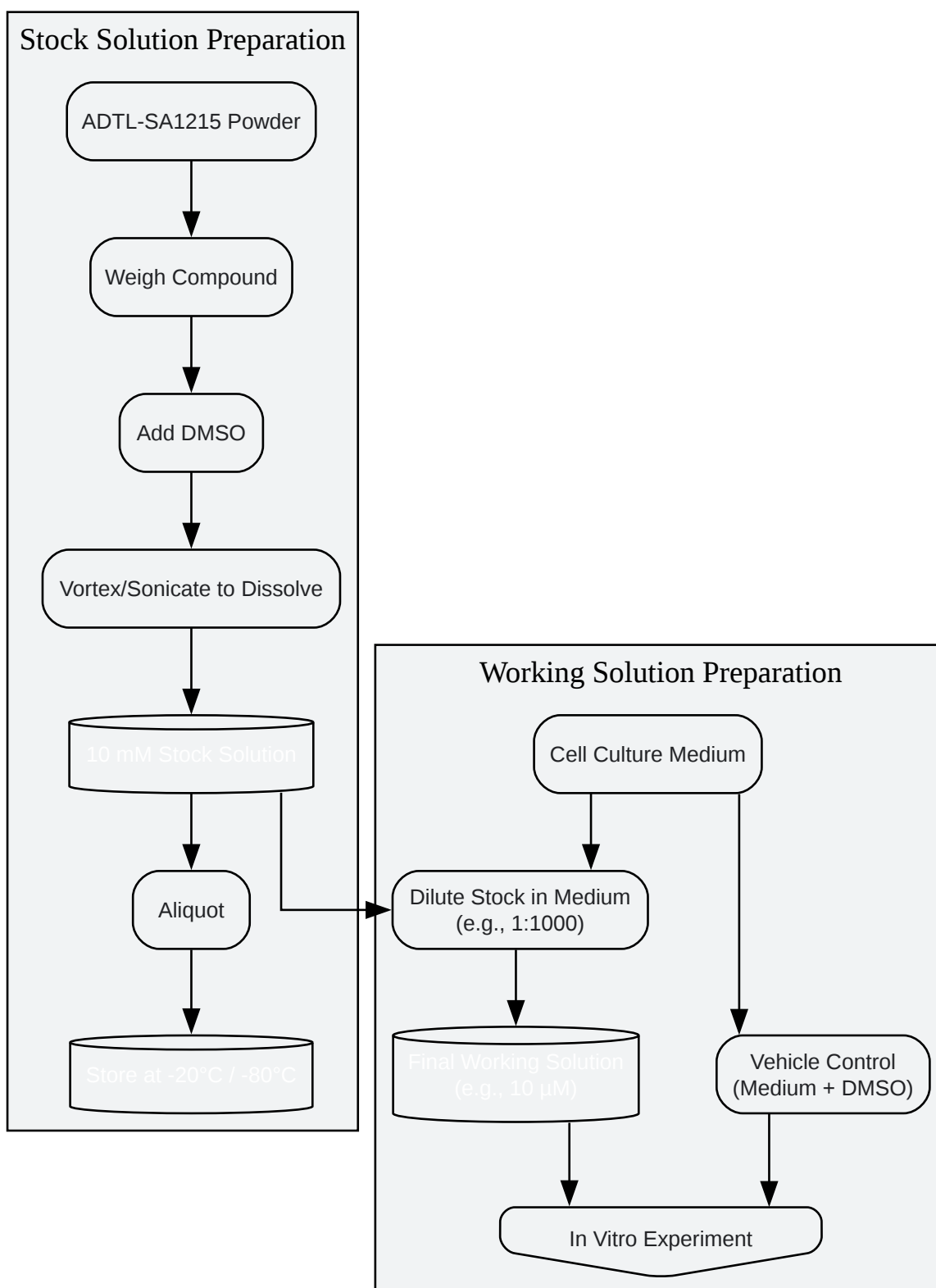
#### Procedure:

- Intermediate Dilutions (Optional but Recommended): To improve accuracy, it is advisable to first prepare an intermediate stock solution from the high-concentration stock. For example, to prepare a 1 mM intermediate stock from a 10 mM stock, dilute the 10 mM stock 1:10 in sterile cell culture medium or DMSO.
- Final Working Solution Preparation:
  - Determine the final desired concentration of **ADTL-SA1215** for your experiment (e.g., 1  $\mu$ M, 5  $\mu$ M, 10  $\mu$ M).
  - Calculate the volume of the stock solution needed using the formula:  $C_1V_1 = C_2V_2$ 
    - $C_1$  = Concentration of the stock solution
    - $V_1$  = Volume of the stock solution to be added
    - $C_2$  = Desired final concentration
    - $V_2$  = Final volume of the working solution
  - Example for a 10  $\mu$ M working solution in 1 mL of media, using a 10 mM stock:
    - $(10,000 \mu\text{M}) \times V_1 = (10 \mu\text{M}) \times (1000 \mu\text{L})$
    - $V_1 = 1 \mu\text{L}$
  - Add 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of cell culture medium. This results in a final DMSO concentration of 0.1%.

- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of the compound used in your experiment.
- Application to Cells: Mix the working solution well by gentle pipetting before adding it to your cell cultures.

## Mandatory Visualizations

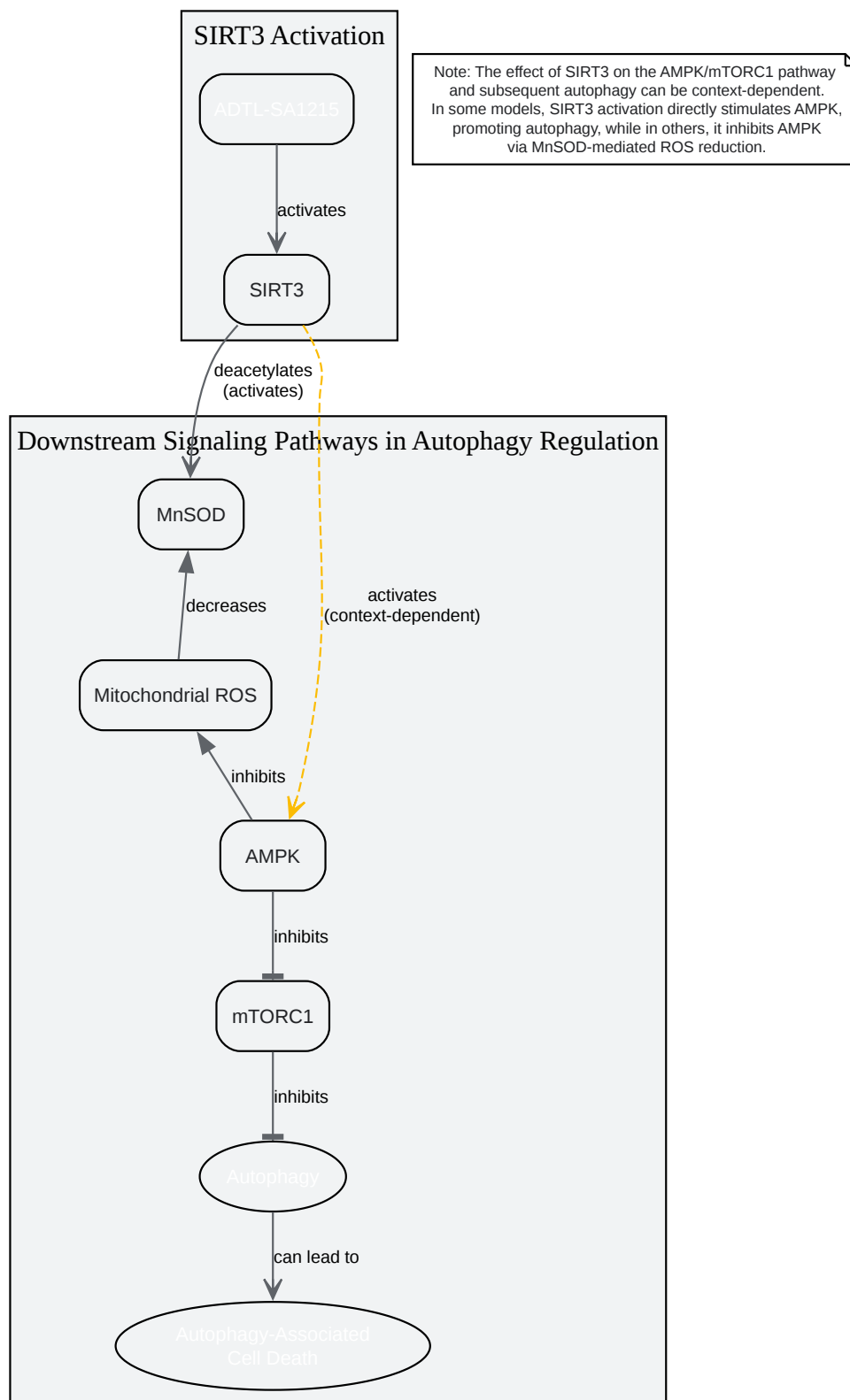
### Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **ADTL-SA1215** stock and working solutions.

## SIRT3 Signaling and its Context-Dependent Role in Autophagy



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Caption: SIRT3 signaling pathways involved in the regulation of autophagy.

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